

Personal protective equipment for handling Manganese(II) tartrate

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Compound of Interest

Compound Name: Manganese(II) tartrate

Cat. No.: B081918

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This document provides essential safety and logistical information for handling **Manganese(II) tartrate** in a laboratory setting. The guidance is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Hazard Identification and Personal Protective Equipment (PPE)

Manganese(II) tartrate, like other manganese compounds, presents potential health risks. Overexposure to manganese can lead to a condition known as "manganism," which is characterized by neurological symptoms similar to Parkinson's disease.[1][2] Symptoms of overexposure can include weakness, lethargy, speech and psychological disturbances, paralysis, and tremors.[3] Therefore, appropriate personal protective equipment (PPE) is crucial to minimize exposure.

Engineering Controls:

- Work in a well-ventilated area.
- Use a chemical fume hood for procedures that may generate dust or aerosols.[4][5]

Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles or a face shield to protect against dust and splashes.[2][4][6][7][8]

- Skin Protection:
 - Wear nitrile or neoprene gloves to prevent skin contact.[\[9\]](#)
 - A lab coat or chemical-resistant apron should be worn.[\[9\]](#)[\[10\]](#)
 - Ensure gloves are properly removed and disposed of after use to avoid skin contact with the substance.[\[11\]](#)
- Respiratory Protection:
 - If engineering controls are insufficient or during spill cleanup, use a NIOSH/MSHA approved respirator.[\[2\]](#)[\[9\]](#)[\[12\]](#)
 - For exposures up to 10 mg/m³, an N95, R95, or P95 particulate respirator is recommended.[\[12\]](#)
 - For higher concentrations, a full-facepiece respirator with N100, R100, or P100 filters, or a powered air-purifying respirator (PAPR) may be necessary.[\[12\]](#)

Occupational Exposure Limits

Adherence to established occupational exposure limits is critical for preventing overexposure to manganese and its compounds.

Organization	Exposure Limit (as Mn)	Notes
OSHA (PEL)	5 mg/m ³	Ceiling limit, not to be exceeded at any time.[1][3][9]
NIOSH (REL)	1 mg/m ³	10-hour time-weighted average (TWA).[9][12]
3 mg/m ³	Short-term exposure limit (STEL).[9][12]	
ACGIH (TLV)	0.02 mg/m ³	8-hour TWA (respirable fraction).[1][9]
0.1 mg/m ³	8-hour TWA (inhalable fraction).[1]	

Handling and Storage

Handling:

- Avoid generating dust.[4][13]
- Wash hands thoroughly after handling and before eating, drinking, or smoking.[5][9]
- Do not eat, drink, or smoke in areas where **Manganese(II) tartrate** is handled.[5][6]

Storage:

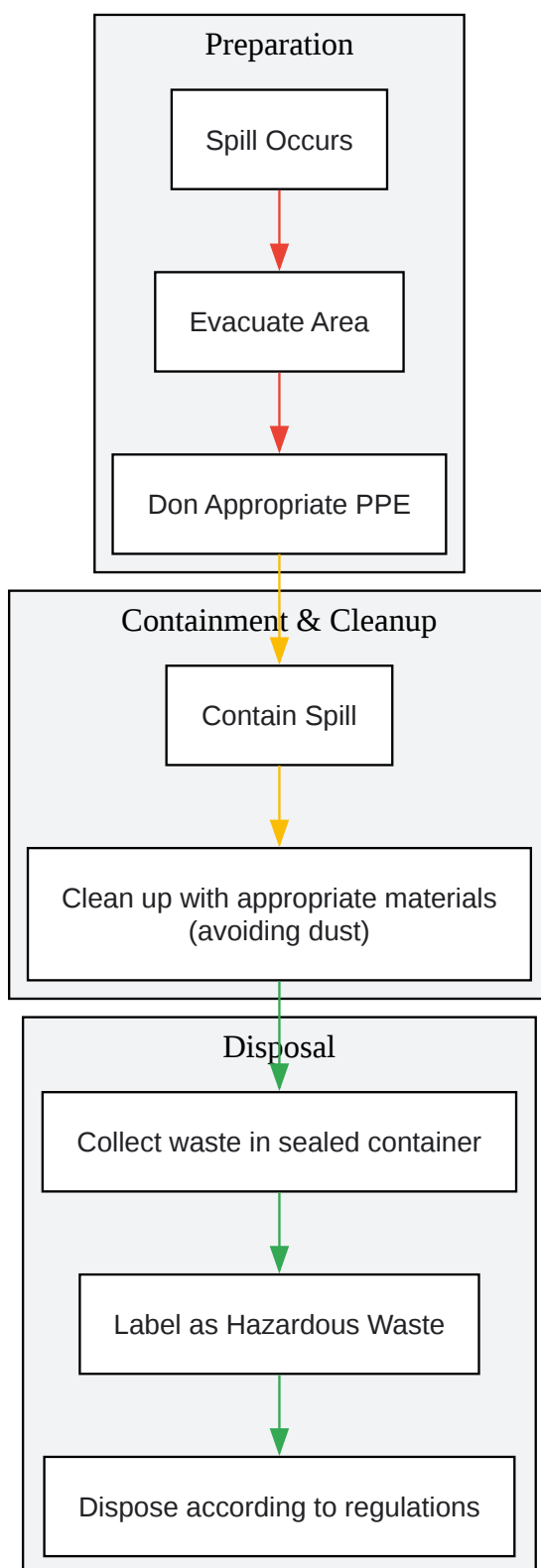
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[5][11]
- Store away from incompatible materials such as strong oxidizing agents.[12]

Spill and Disposal Plan

Spill Response: In the event of a spill, follow these steps:

- Evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection.

- Carefully sweep or vacuum up the spilled material, avoiding dust generation.[\[4\]](#) Do not use compressed air to clean surfaces.[\[11\]](#)
- Place the spilled material into a sealed, labeled container for disposal.
- Clean the spill area with soap and water.[\[9\]](#)



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Caption: Workflow for responding to a **Manganese(II) tartrate** spill.

Disposal:

- Dispose of **Manganese(II) tartrate** waste as hazardous waste in accordance with local, state, and federal regulations.[4][9]
- Do not dispose of it down the drain.[9][13]

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[2]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation develops.[2][4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2][4]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[4][5]

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